Ieico-4F: A Technical Guide for Advanced Photovoltaic and Photodetection Applications

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Compound of Interest

Compound Name: *Ieico-4F*

Cat. No.: *B13400239*

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This technical guide provides an in-depth overview of **Ieico-4F**, a prominent non-fullerene acceptor (NFA) utilized in high-performance organic electronic devices. Tailored for researchers, scientists, and professionals in drug development, this document details the material's core properties, experimental protocols for device fabrication, and a visual representation of the manufacturing workflow.

Core Properties of Ieico-4F

Ieico-4F, also known as IOTIC-4F, is a low band-gap NFA with an acceptor-donor-acceptor (A-D-A) structure.[1] Its chemical name is 2,2'-((2Z,2'Z)-(((4,4,9,9-tetrakis(4-hexylphenyl)-4,9-dihydro-sindaceno[1,2-b:5,6-b']dithiophene-2,7-diyl)bis(4-((2-ethylhexyl)oxy)thiophene-5,2-diyl))bis(methanylylidene))bis(5,6-difluoro-3-oxo-2,3-dihydro-1H-indene-2,1-diylidene))dimalononitrile. The molecule is designed with an electron-donating indaceno[1,2-b:5,6-b']dithiophene (IDT) core and two electron-withdrawing 2-(5,6-difluoro-3-oxo-2,3-dihydro-1H-inden-1-ylidene)malononitrile (IC-2F) end units.[1] This structure allows for broad absorption into the near-infrared (NIR) region.[1]

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Quantitative Data Summary

The key physicochemical and electronic properties of **Ieico-4F** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	2089044-02-8
Molecular Weight	1808.40 g/mol
Molecular Formula	$C_{114}H_{114}F_4N_4O_4S_4$
HOMO Energy Level	-5.44 eV
LUMO Energy Level	-4.16 eV to -4.19 eV
Optical Band Gap (Eg)	1.29 eV - 1.3 eV
Absorption Maximum (λmax)	860 nm - 865 nm (in film)

Experimental Protocols for Device Fabrication

Ieico-4F is primarily used as an electron acceptor in the active layer of organic solar cells (OSCs) and organic photodetectors (OPDs). Below are generalized methodologies for the fabrication of such devices, based on common practices found in the literature.

Organic Solar Cell (OSC) Fabrication Protocol

A common device architecture for an OSC incorporating **Ieico-4F** is an inverted structure, such as: ITO / ZnO / Active Layer (e.g., PTB7-Th:**Ieico-4F**) / MoO_3 / Ag.

1. Substrate Preparation:

- Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, typically for 15-20 minutes each. [2]
- The cleaned substrates are then dried, often with nitrogen gas, and treated with UV-ozone for approximately 15 minutes to improve the surface wettability and work function.

2. Electron Transport Layer (ETL) Deposition:

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- A thin layer of zinc oxide (ZnO), approximately 35 nm, is deposited onto the ITO substrate.[1] This can be achieved by spin-coating a ZnO nanoparticle solution followed by annealing.

3. Active Layer Deposition:

- The photoactive layer is a bulk heterojunction (BHJ) blend of a polymer donor (e.g., PTB7-Th) and **Ieico-4F**.[2][3]
- The donor and acceptor materials are dissolved in a suitable organic solvent, such as chloroform or chloronaphthalene, often with a small percentage of an additive like 1,8-diiodooctane (DIO) or 1-chloronaphthalene (CN) to optimize the blend morphology.[2]
- The solution is then spin-coated onto the ETL in an inert atmosphere (e.g., a nitrogen-filled glovebox) to form a film of a desired thickness (e.g., ~150 nm).[1]
- The film is often subjected to solvent vapor or thermal annealing to enhance domain purity and molecular packing for improved charge transport.

4. Hole Transport Layer (HTL) Deposition:

- A thin layer of Molybdenum trioxide (MoO_3), typically 7-10 nm, is thermally evaporated on top of the active layer under high vacuum.[2][4]

5. Electrode Deposition:

- Finally, a top electrode of silver (Ag), around 100 nm thick, is deposited by thermal evaporation through a shadow mask to define the active area of the device.[2][4]

6. Device Characterization:

- The current density-voltage (J-V) characteristics are measured under simulated AM 1.5G solar illumination (100 mW/cm^2).[4]
- External Quantum Efficiency (EQE) is measured to determine the device's photon-to-electron conversion efficiency at various wavelengths.[4]

Organic Photodetector (OPD) Fabrication Protocol

For OPDs, a common structure is ITO / PEDOT:PSS / Active Layer (e.g., P3HT:**Ieico-4F**) / Al.[5]

1. Substrate Preparation:

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- Similar to OSC fabrication, ITO substrates are thoroughly cleaned.

2. Hole Transport Layer (HTL) Deposition:

- A layer of poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the cleaned ITO and annealed.

3. Active Layer Deposition:

- A blend of a polymer donor like P3HT and **Ieico-4F** is dissolved in a solvent and spin-coated onto the HTL.

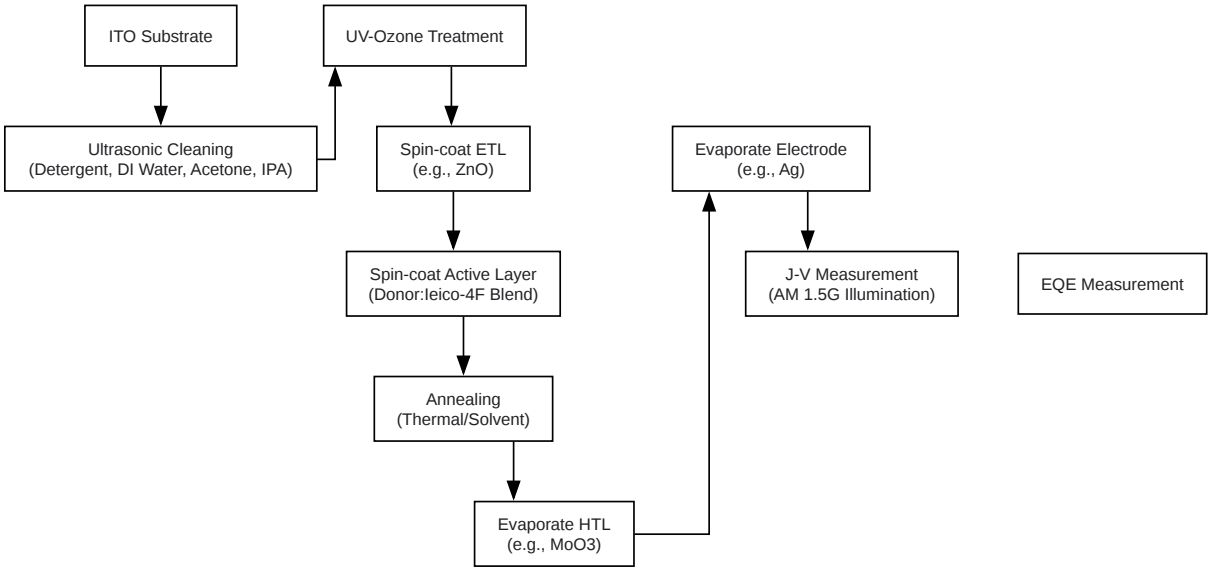
4. Electrode Deposition:

- An aluminum (Al) electrode is thermally evaporated on top of the active layer to complete the device.

Visualized Experimental Workflow

The following diagram illustrates the typical workflow for the fabrication of an organic solar cell using **Ieico-4F**.

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Caption: Workflow for Organic Solar Cell Fabrication.

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